

Application Notes and Protocols for Lyophilized Epitalon TFA

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Compound of Interest

Compound Name: *Epitalon (TFA)*

Cat. No.: *B8087386*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the proper reconstitution, handling, and experimental use of lyophilized Epitalon TFA (Trifluoroacetate). The information is intended to ensure the integrity, stability, and optimal performance of the peptide in a research setting.

Product Information and Storage

Epitalon is a synthetic tetrapeptide (Ala-Glu-Asp-Gly) that has been studied for its role in activating telomerase and its potential geroprotective effects.^[1] The trifluoroacetate (TFA) salt form is common for synthetic peptides, enhancing their stability and solubility.

Table 1: Storage Conditions for Lyophilized and Reconstituted Epitalon TFA

Form	Storage Temperature	Duration of Stability	Notes
Lyophilized Powder	-20°C to -80°C	Up to 3 years[1]	Recommended for long-term storage. Protect from light.[1]
2°C to 8°C (Refrigerator)	Up to 2 years[1]	Suitable for short-term storage.	
Room Temperature	Up to 3 weeks[1]	For very short-term storage only.	
Reconstituted Solution	2°C to 8°C (Refrigerator)	2-7 days[2]	
-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles. For longer-term storage, a carrier protein is recommended.[1]	For immediate or short-term use. Protect from light.
-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles. Ideal for long-term storage of the reconstituted peptide.	

Reconstitution Protocol

Proper reconstitution is critical to maintaining the biological activity of Epitalon TFA. Aseptic techniques should be employed throughout the process to prevent contamination.

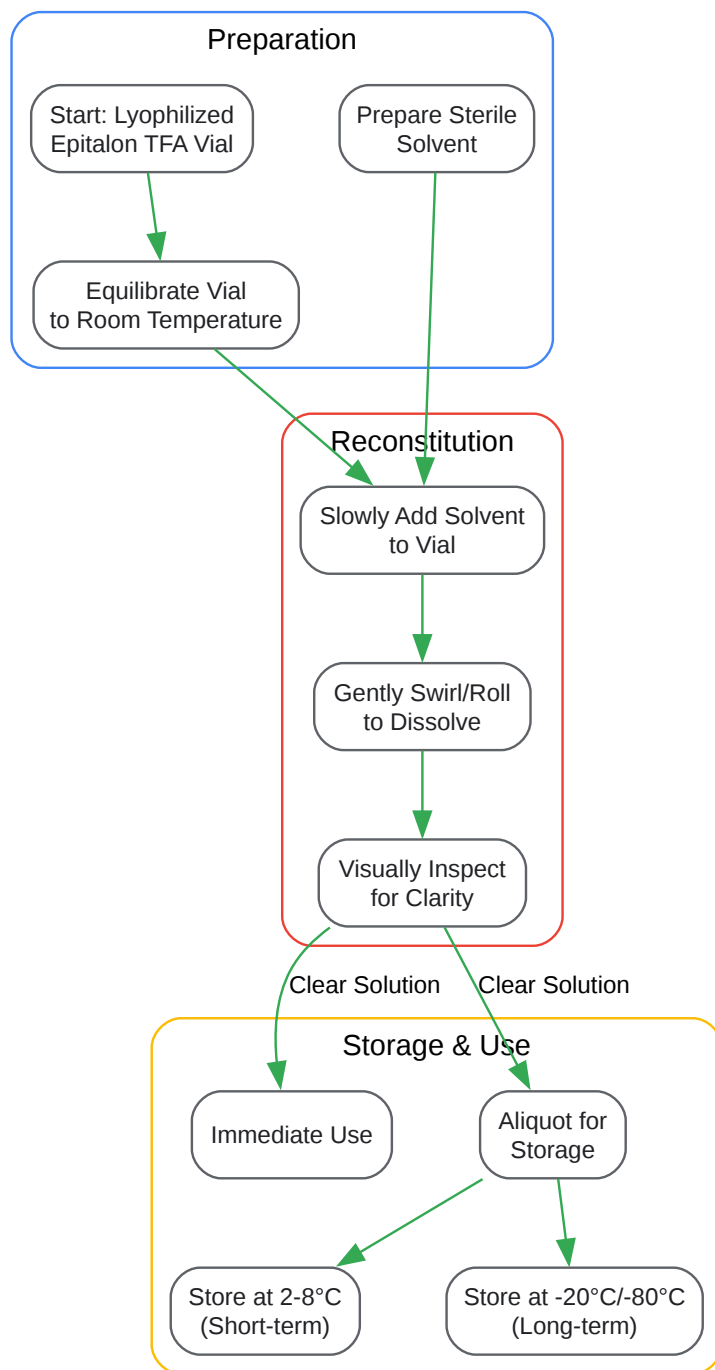
Table 2: Solubility of Epitalon TFA

Solvent	Solubility	Recommended Use
Sterile Water	High	For immediate use or when a preservative is not desired.
Bacteriostatic Water (0.9% benzyl alcohol)	High	Common choice for preparing stock solutions for multiple uses.
Phosphate-Buffered Saline (PBS)	High	Recommended for in vitro experiments requiring an isotonic solution.

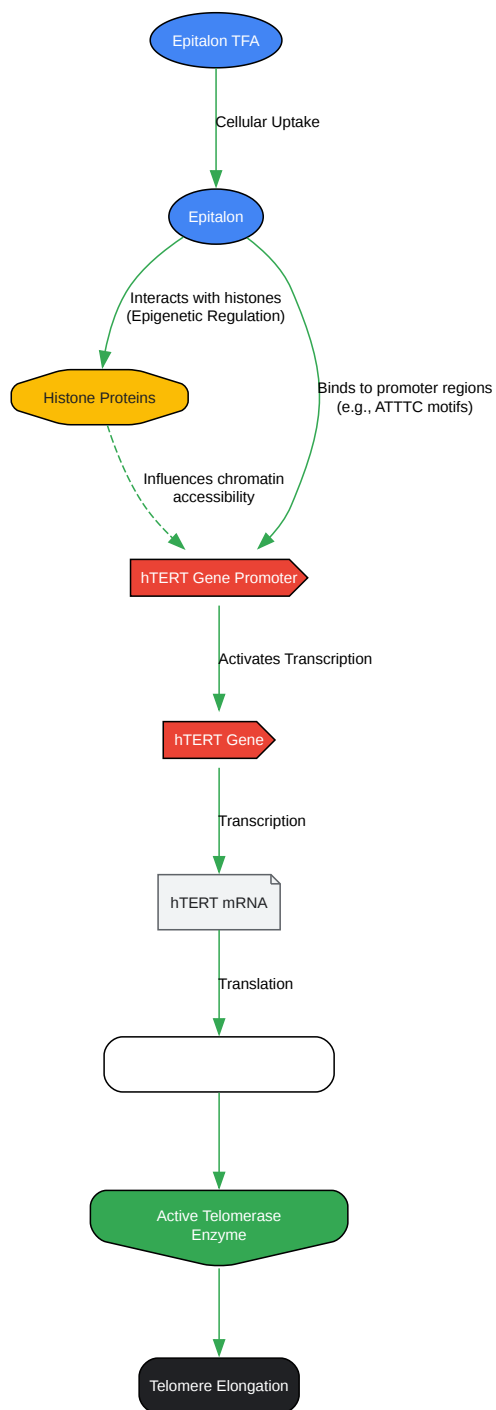
Step-by-Step Reconstitution Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized Epitalon TFA to reach room temperature to prevent moisture condensation.[\[1\]](#)[\[2\]](#)
- **Solvent Addition:** Using a sterile syringe, slowly inject the desired volume of the chosen solvent down the side of the vial, avoiding direct spraying onto the lyophilized powder to minimize foaming.[\[1\]](#)[\[2\]](#)
- **Dissolution:** Gently swirl or roll the vial to dissolve the powder.[\[1\]](#) Do not shake vigorously, as this can cause denaturation of the peptide.[\[1\]](#)
- **Visual Inspection:** The reconstituted solution should be clear and free of particulates. If any visible particles remain, the solution should not be used.[\[1\]](#)
- **Aliquoting and Storage:** For long-term storage, it is recommended to aliquot the reconstituted solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#) Store aliquots at -20°C or -80°C.

Experimental Workflow: Reconstitution of Lyophilized Epitalon TFA



Proposed Signaling Pathway of Epitalon-Induced Telomerase Activation

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References

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